

Navigating the Safety Profile of 3-Amino-2-methylbenzamide: A Technical Guide

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Compound of Interest

Compound Name: 3-Amino-2-methylbenzamide

Cat. No.: B1284377

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Disclaimer: Specific safety and toxicological data for **3-Amino-2-methylbenzamide** (CAS No. Not Readily Available) is not available in public databases. This guide provides a detailed safety and handling overview for the isomeric compound, 2-Amino-3-methylbenzamide (CAS No. 1885-32-1), which possesses a similar chemical structure. Researchers and drug development professionals should treat this information as a surrogate guide and handle **3-Amino-2-methylbenzamide** with extreme caution, assuming it may have similar or greater hazards until specific data becomes available.

This technical whitepaper serves as an in-depth resource for researchers, scientists, and drug development professionals on the safety and handling precautions for 2-Amino-3-methylbenzamide. The information provided is collated from available safety data sheets and chemical databases to ensure a comprehensive understanding of the potential hazards and the necessary mitigation strategies.

Hazard Identification and Classification

2-Amino-3-methylbenzamide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and potential respiratory irritation.^{[1][2]}

Table 1: GHS Classification for 2-Amino-3-methylbenzamide

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram:
 - Exclamation Mark (GHS07)
- Signal Word:Warning[1]
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Precautionary Statements:
 - Prevention: P261, P264, P270, P271, P280[1]
 - Response: P301+P317, P302+P352, P304+P340, P305+P351+P338, P319, P321, P330, P332+P317, P337+P317, P362+P364[1]
 - Storage: P403+P233, P405[1]

- Disposal: P501[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of 2-Amino-3-methylbenzamide

Property	Value
Molecular Formula	C ₈ H ₁₀ N ₂ O
Molecular Weight	150.18 g/mol
Appearance	Off-white to light yellow solid
Melting Point	149 °C
Boiling Point	264.5 ± 28.0 °C (Predicted)
Density	1.185 ± 0.06 g/cm ³ (Predicted)
pKa	15.88 ± 0.50 (Predicted)

Toxicological Information

Detailed toxicological studies for 2-Amino-3-methylbenzamide are limited. The available data indicates that the primary routes of concern are oral ingestion, skin contact, and eye contact.

Table 3: Summary of Toxicological Data for 2-Amino-3-methylbenzamide

Endpoint	Result	Classification
Acute Toxicity (Oral)	Data not available	Harmful if swallowed (Category 4)[1][2]
Skin Irritation/Corrosion	Data not available	Causes skin irritation (Category 2)[1][2]
Eye Damage/Irritation	Data not available	Causes serious eye irritation (Category 2A)[1][2]
Respiratory or Skin Sensitization	May cause respiratory irritation.	Specific Target Organ Toxicity - Single Exposure (Category 3) [2]
Germ Cell Mutagenicity	No data available	Not classifiable
Carcinogenicity	No data available	Not classifiable
Reproductive Toxicity	No data available	Not classifiable

Experimental Protocols and Handling Procedures

Due to the hazardous nature of 2-Amino-3-methylbenzamide, strict adherence to safety protocols is mandatory. The following sections outline the recommended procedures for handling this compound in a laboratory setting.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

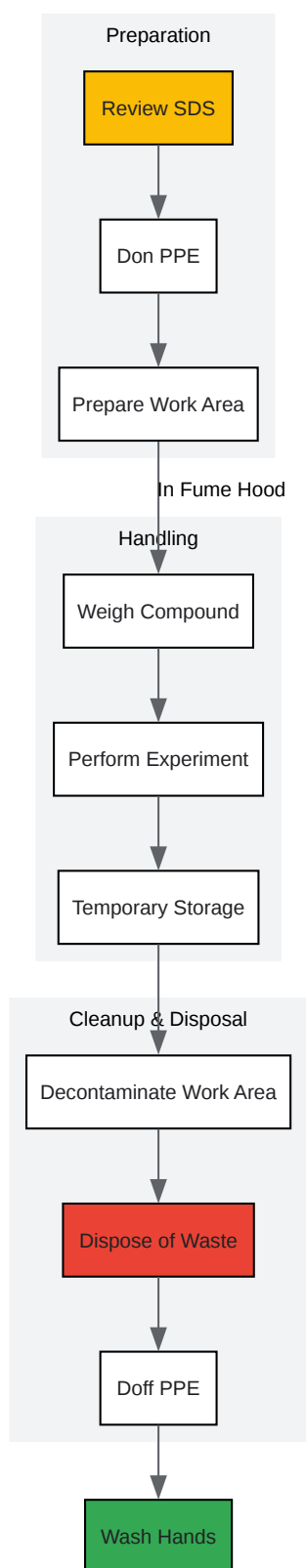
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[2]
- Skin Protection:

- Wear a lab coat and ensure it is fully buttoned.
- Use chemically resistant gloves (e.g., nitrile) and inspect them for any signs of degradation before use.^[2]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

General Handling Workflow

The following diagram illustrates a standard workflow for handling potentially hazardous chemical compounds like 2-Amino-3-methylbenzamide.



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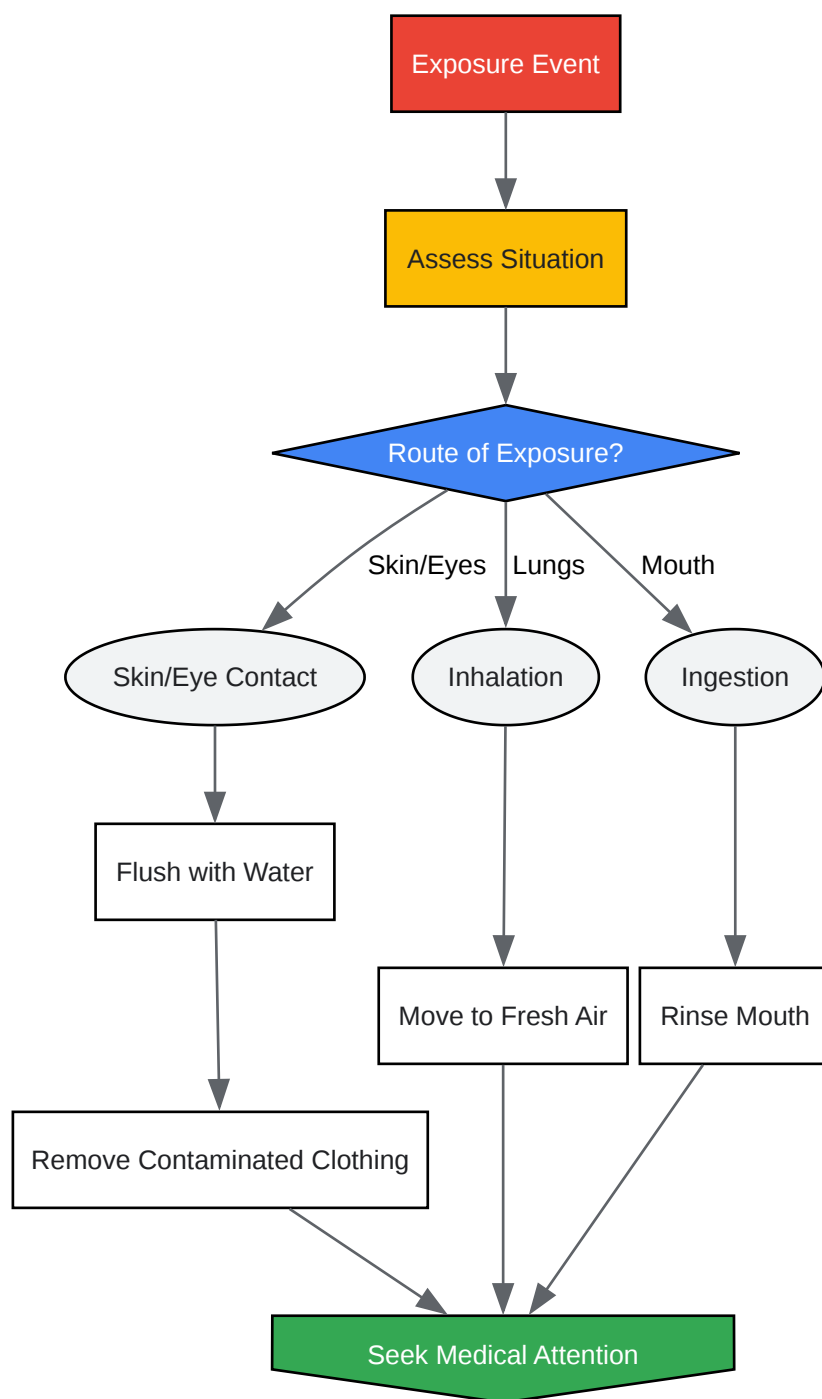
Standard Laboratory Chemical Handling Workflow

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical.

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[\[2\]](#)
- If on Skin: Wash with soap and water. If skin irritation occurs, get medical advice/attention.[\[2\]](#)
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)

The following decision tree provides a logical workflow for responding to a chemical exposure.



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References

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